

1-Chloroethyl Isopropyl Carbonate molecular structure and formula

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Compound of Interest

Compound Name: 1-Chloroethyl Isopropyl Carbonate

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An In-depth Technical Guide to **1-Chloroethyl Isopropyl Carbonate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Chloroethyl Isopropyl Carbonate**, a key intermediate in the pharmaceutical and fine chemical industries. The document details its molecular structure, chemical formula, physicochemical properties, synthesis protocols, and primary applications.

Molecular Structure and Chemical Formula

1-Chloroethyl Isopropyl Carbonate is an organic compound featuring a carbonate ester functional group. The molecule consists of an isopropyl group and a 1-chloroethyl group attached to the carbonate moiety.

Chemical Formula: $C_6H_{11}ClO_3$ ^{[1][2][3]}

IUPAC Name: 1-chloroethyl propan-2-yl carbonate^[3]

Synonyms: Carbonic Acid 1-Chloroethyl Isopropyl Ester, 1-chloroethyl 1-methylethyl carbonic acid ester, Isopropyl (1-chloroethyl)-carbonate^{[3][4][5]}

Molecular Structure:

Caption: Molecular structure of **1-Chloroethyl Isopropyl Carbonate**.

Physicochemical Properties

The quantitative data for **1-Chloroethyl Isopropyl Carbonate** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Weight	166.60 g/mol	[1][3][6]
CAS Number	98298-66-9	[1][2][3][7][8]
Appearance	Clear, colorless to pink/orange liquid	[4][6][7]
Density	1.085 - 1.114 g/cm ³ (at 20°C)	[4][7][9]
Boiling Point	170°C at 105 Pa; 70°C at 15 mmHg	[4][7][10]
Melting Point	-80°C	[7]
Flash Point	55.18 - 59°C	[4][7]
Refractive Index	1.41 - 1.424	[4][9]
Solubility	Soluble in common organic solvents (e.g., toluene, acetone, THF); Insoluble in water	[7]

Applications in Research and Drug Development

1-Chloroethyl Isopropyl Carbonate is a versatile reagent and intermediate in organic synthesis with several key applications:

- **Pharmaceutical Intermediate:** It is a crucial building block in the synthesis of various active pharmaceutical ingredients (APIs).[5] Notably, it is used in the production of the antibacterial agent Cefpodoxime Proxetil and the antiviral drug Tenofovir Disoproxil.[1][11]

- **Protecting Group Chemistry:** It serves as an efficient and mild reagent for the removal of benzyl protecting groups, which is a common transformation in complex molecule synthesis.
[1]
- **Agrochemicals:** The compound is utilized in the development of new crop protection agents.
[5]
- **Polymer and Coatings Industry:** It is employed in the research and development of novel monomers and resins.[5]

Experimental Protocol: Synthesis of 1-Chloroethyl Isopropyl Carbonate

The following is a detailed methodology for the synthesis of **1-Chloroethyl Isopropyl Carbonate**.
[1][6]

Materials:

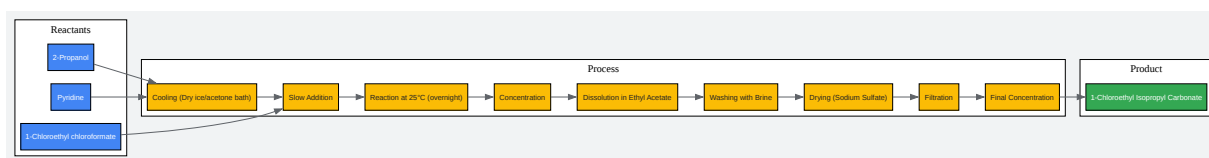
- 2-Propanol (Isopropyl alcohol)
- Pyridine
- 1-Chloroethyl chloroformate
- Ethyl acetate
- Brine solution
- Sodium sulfate
- Dry ice/acetone bath

Procedure:

- A solution of 2-propanol (2.66 mL, 34.97 mmol) and pyridine (3.39 mL, 41.96 mmol) is prepared and pre-cooled in a dry ice/acetone bath.
- 1-Chloroethyl chloroformate is added slowly to the cooled solution.

- The resulting mixture is allowed to warm to 25°C and stirred overnight.
- The mixture is concentrated under reduced pressure.
- The residue is dissolved in ethyl acetate.
- The organic layer is washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.
- The final product, **1-Chloroethyl Isopropyl Carbonate**, is obtained as a pink/orange oil with a typical yield of around 88%.^[1]

Synthesis Workflow Diagram:



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Caption: Synthesis workflow for **1-Chloroethyl Isopropyl Carbonate**.

Safety and Handling

1-Chloroethyl Isopropyl Carbonate is classified as a flammable liquid and is corrosive, causing severe skin burns and eye damage.^{[8][12]} Appropriate personal protective equipment, including gloves, protective clothing, and eye/face protection, should be worn when handling this chemical.^[8] It should be stored in a cool, dry, and well-ventilated area away from sources

of ignition.[7][10] For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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